

Solubility of 2-Benzofurylboronic Acid: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-Benzofurylboronic acid

Cat. No.: B1272953 Get Quote

This technical guide provides a comprehensive overview of the available solubility data for **2-Benzofurylboronic acid**. Designed for researchers, scientists, and professionals in drug development, this document compiles qualitative solubility information, quantitative data for analogous compounds, and detailed experimental protocols for solubility determination.

Introduction to 2-Benzofurylboronic Acid

2-Benzofurylboronic acid is an organic compound featuring a benzofuran ring substituted with a boronic acid group. Boronic acids are a class of organoboranes characterized by a carbon-boron bond and are widely utilized in organic chemistry, particularly in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds. Their ability to form reversible covalent complexes with diols, such as sugars, also makes them valuable in the development of sensors and therapeutics. An understanding of the solubility of **2-Benzofurylboronic acid** is critical for its application in various synthetic and biological contexts.

Solubility Data for 2-Benzofurylboronic Acid Qualitative Solubility

Publicly available data on the quantitative solubility of **2-Benzofurylboronic acid** is limited. However, multiple sources indicate that **2-Benzofurylboronic acid** is "soluble in water".[1][2][3] The extent of this solubility (i.e., concentration at a given temperature) is not specified. It is also known to have a melting point of 114-116 °C.[1][2][3][4]



Quantitative Solubility of Analogous Phenylboronic Acids

In the absence of specific quantitative data for **2-Benzofurylboronic acid**, the solubility of structurally related phenylboronic acids in various organic solvents can provide valuable insights. The following tables summarize the mole fraction solubility of phenylboronic acid and its isobutoxy-substituted isomers at different temperatures.[5] This data illustrates how solubility is influenced by the solvent and the substitution pattern on the phenyl ring.

Table 1: Mole Fraction Solubility (x) of Isobutoxyphenylboronic Acid Isomers in Various Organic Solvents[5]



Solvent	Temperature (K)	ortho- Isobutoxyphen ylboronic Acid (x)	meta- Isobutoxyphen ylboronic Acid (x)	para- Isobutoxyphen ylboronic Acid (x)
Chloroform	293.15	0.045	0.008	0.006
303.15	0.075	0.014	0.011	_
313.15	0.120	0.024	0.019	_
323.15	0.185	0.041	0.032	
3-Pentanone	293.15	0.135	0.028	0.022
303.15	0.190	0.045	0.036	
313.15	0.260	0.070	0.057	_
323.15	0.350	0.105	0.088	_
Acetone	293.15	0.150	0.040	0.032
303.15	0.210	0.062	0.051	
313.15	0.285	0.092	0.075	_
323.15	0.380	0.130	0.108	_
Dipropyl Ether	293.15	0.035	0.007	0.005
303.15	0.055	0.011	0.008	
313.15	0.085	0.018	0.014	_
323.15	0.125	0.028	0.022	_
Methylcyclohexa ne	293.15	0.002	< 0.001	< 0.001
303.15	0.003	< 0.001	< 0.001	
313.15	0.005	0.001	0.001	-
323.15	0.008	0.002	0.002	-



Table 2: Mole Fraction Solubility (x) of Phenylboronic Acid in Various Organic Solvents[6]

Solvent	Temperature (K)	Phenylboronic Acid (x)
Chloroform	293.15	0.015
303.15	0.025	
313.15	0.040	
323.15	0.065	
Acetone	293.15	0.120
303.15	0.170	
313.15	0.235	
323.15	0.320	
Dipropyl Ether	293.15	0.030
303.15	0.048	
313.15	0.075	
323.15	0.115	
Methylcyclohexane	293.15	< 0.001
303.15	< 0.001	
313.15	0.001	
323.15	0.002	

Experimental Protocol for Solubility Determination

A widely used and reliable method for determining the solubility of boronic acids in organic solvents is the dynamic or synthetic method.[5][7] This method involves the visual or instrumental observation of the dissolution of a solid in a liquid upon controlled heating.

Principle



A biphasic sample of the boronic acid and the chosen solvent with a precisely known composition is prepared. The mixture is heated at a constant, slow rate while being vigorously stirred. The temperature at which the last solid particles disappear, resulting in a clear, single-phase solution, is recorded as the equilibrium solubility temperature for that specific composition.[5] The disappearance of turbidity can be monitored by measuring the intensity of a light beam passing through the sample.[7]

Apparatus and Materials

- Jacketed glass vessel
- Magnetic stirrer and stir bar
- Calibrated temperature probe
- · Luminance probe or a light source and detector
- Heating/cooling circulator
- Analytical balance
- Boronic acid of interest (e.g., 2-Benzofurylboronic acid)
- High-purity solvents

Procedure

- Sample Preparation: Accurately weigh the boronic acid and the selected solvent into the
 jacketed glass vessel. The composition should be known with a high degree of accuracy.
- Heating and Stirring: The biphasic sample is heated at a slow, constant rate (e.g., 0.3 K/h)
 while being vigorously stirred to ensure a homogenous mixture.[5]
- Turbidity Measurement: The intensity of a light beam passing through the sample is continuously monitored. As the solid dissolves, the turbidity of the mixture decreases, and the light transmission increases.[5]

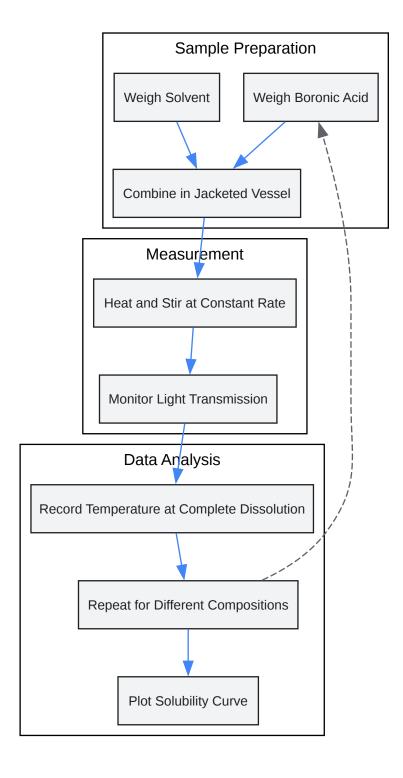


- Equilibrium Point Determination: The temperature at which the turbidity completely disappears, and the light transmission reaches a maximum and plateaus, is recorded as the solid-liquid equilibrium point for that specific mole fraction.[5]
- Data Collection: Repeat the procedure for a range of compositions to generate a solubility curve (mole fraction vs. temperature) for the boronic acid in the specific solvent.

Visualizations

Experimental Workflow for Solubility Determination



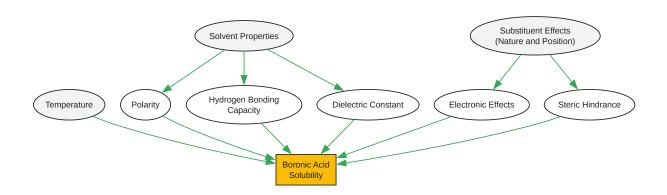


Click to download full resolution via product page

Caption: Experimental workflow for determining boronic acid solubility using the dynamic method.



Factors Influencing Boronic Acid Solubility



Click to download full resolution via product page

Caption: Key factors that influence the solubility of boronic acids in different solvents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Benzofuran-2-boronic acid CAS#: 98437-24-2 [m.chemicalbook.com]
- 2. Benzofuran-2-boronic acid | 98437-24-2 [chemicalbook.com]
- 3. Benzofuran-2-boronic acid | 98437-24-2 [amp.chemicalbook.com]
- 4. 2-Benzofuranylboronic acid = 95 98437-24-2 [sigmaaldrich.com]
- 5. benchchem.com [benchchem.com]
- 6. d-nb.info [d-nb.info]
- 7. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Solubility of 2-Benzofurylboronic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b1272953#2-benzofurylboronic-acid-solubility-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com